

Safety data sheet and handling information for Phenoxy-d5-acetic acid

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Compound of Interest

Compound Name: *Phenoxy-d5-acetic Acid*

Cat. No.: *B027105*

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Technical Guide: Phenoxy-d5-acetic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety data, handling information, and an overview of the experimental applications for **Phenoxy-d5-acetic acid**. The information is compiled from safety data sheets of the parent compound, Phenoxyacetic acid, and product specifications for the deuterated analogue.

Chemical and Physical Properties

Phenoxy-d5-acetic acid is a deuterated form of Phenoxyacetic acid, where the five hydrogen atoms on the phenyl ring have been replaced with deuterium. This isotopic labeling makes it a valuable tool in various research applications, particularly in mass spectrometry-based quantification.

Table 1: Physical and Chemical Properties of **Phenoxy-d5-acetic Acid**

Property	Value	Source
CAS Number	154492-74-7	LGC Standards, Clearsynth[1] [2]
Molecular Formula	C ₈ H ₃ D ₅ O ₃	Clearsynth[2]
Molecular Weight	157.18 g/mol	LGC Standards, Clearsynth[1] [2]
Isotopic Purity	>98%	No specific source found
Appearance	White to off-white solid	Inferred from Phenoxyacetic acid
Storage	2-8°C, Refrigerator	Clearsynth[2]

Table 2: Physical and Chemical Properties of Phenoxyacetic Acid (Non-deuterated)

Property	Value	Source
CAS Number	122-59-8	Fisher Scientific[3]
Molecular Formula	C ₈ H ₈ O ₃	PubChem[4]
Molecular Weight	152.15 g/mol	PubChem[4]
Melting Point	98 - 101 °C	Fisher Scientific[3]
Boiling Point	285 °C at 760 mmHg	Fisher Scientific[3]
Flash Point	165 °C	Fisher Scientific[3]
Solubility	Slightly soluble in water	NOAA

Safety and Handling

The safety and handling precautions for **Phenoxy-d5-acetic acid** are based on the data available for its non-deuterated counterpart, Phenoxyacetic acid. The isotopic labeling with deuterium does not significantly alter the chemical hazards of the molecule.

Hazard Identification

Phenoxyacetic acid is classified as harmful and an irritant.

Table 3: GHS Hazard Classification for Phenoxyacetic Acid

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[5]
Skin Irritation	2	H315: Causes skin irritation.[5]
Eye Irritation	2A	H319: Causes serious eye irritation.[5]
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation.[5]

First Aid Measures

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell.[3] Rinse mouth.[3]
- If on Skin: Wash with plenty of soap and water.[3] If skin irritation occurs, get medical advice/attention.[3] Take off contaminated clothing and wash it before reuse.[3]
- If Inhaled: Remove victim to fresh air and keep at rest in a position comfortable for breathing.[3]
- If in Eyes: Rinse cautiously with water for several minutes.[3] Remove contact lenses, if present and easy to do.[3] Continue rinsing.[3] If eye irritation persists, get medical advice/attention.[3]

Personal Protective Equipment (PPE)

- Engineering Controls: Use only outdoors or in a well-ventilated area.[6]
- Eye/Face Protection: Wear safety glasses with side-shields or goggles.[6]

- Skin Protection: Wear protective gloves and clothing to prevent skin contact.[6]
- Respiratory Protection: If dusts are generated, use a NIOSH-approved respirator.[6]

Storage and Disposal

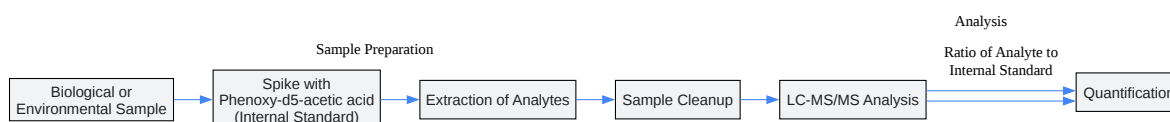
- Storage: Store in a well-ventilated place.[3] Keep the container tightly closed.[3]
Recommended storage for **Phenoxy-d5-acetic acid** is at refrigerator temperatures (2-8°C) for long-term stability.[2]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[3]

Experimental Protocols and Applications

Phenoxy-d5-acetic acid is primarily used as an internal standard in analytical chemistry, particularly for the quantification of phenoxyacetic acid and related compounds by isotope dilution mass spectrometry.

General Workflow for Use as an Internal Standard

The deuterated standard is added to a sample at a known concentration at the beginning of the sample preparation process. Since the deuterated and non-deuterated forms have nearly identical chemical and physical properties, they behave similarly during extraction, cleanup, and chromatographic separation. Any loss of the analyte during sample processing will be mirrored by a proportional loss of the internal standard. Mass spectrometry can differentiate between the analyte and the deuterated standard based on their mass-to-charge ratio, allowing for accurate quantification.



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*Analytical workflow for using **Phenoxy-d5-acetic acid** as an internal standard.*

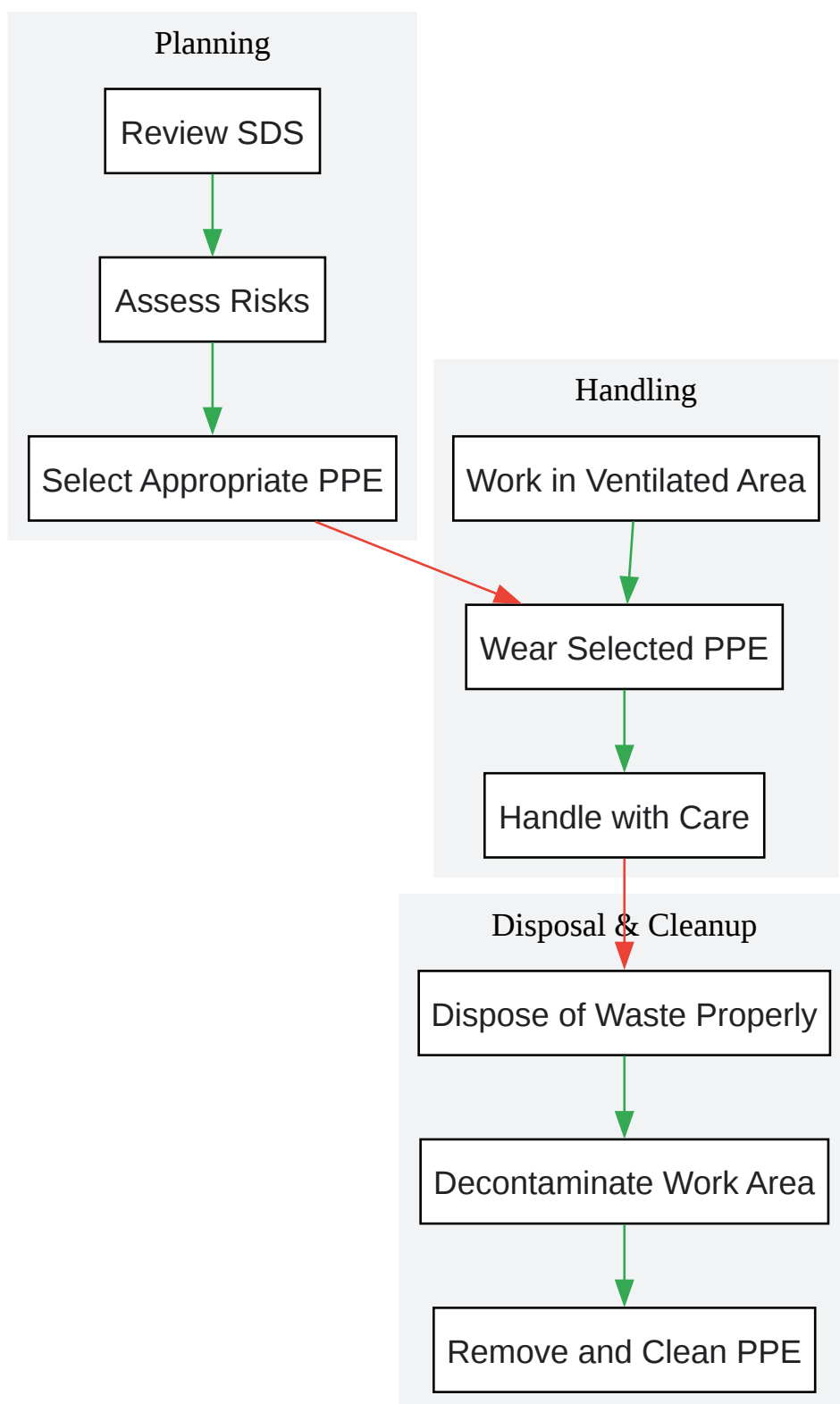
Detailed Methodology: Quantification in Water Samples (Illustrative)

The following is a generalized protocol based on methods for analyzing similar compounds in environmental samples.

- **Sample Collection:** Collect water samples in appropriate containers.
- **Internal Standard Spiking:** Add a known amount of **Phenoxy-d5-acetic acid** solution in a suitable solvent (e.g., methanol) to each water sample.
- **Solid-Phase Extraction (SPE):**
 - Condition an SPE cartridge (e.g., C18) with methanol followed by deionized water.
 - Load the spiked water sample onto the cartridge.
 - Wash the cartridge to remove interfering substances.
 - Elute the analyte and internal standard with an appropriate solvent (e.g., acetonitrile).
- **Concentration:** Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute in a small volume of the initial mobile phase for LC-MS/MS analysis.
- **LC-MS/MS Analysis:**
 - Inject the reconstituted sample into an LC-MS/MS system.
 - Separate the analyte from other matrix components using a suitable C18 column and a gradient of mobile phases (e.g., water with formic acid and acetonitrile with formic acid).
 - Detect and quantify the analyte and the internal standard using multiple reaction monitoring (MRM) mode on a triple quadrupole mass spectrometer.
- **Data Analysis:** Calculate the concentration of the analyte in the original sample by comparing the peak area ratio of the analyte to the internal standard against a calibration curve.

Signaling Pathways and Logical Relationships

The primary utility of **Phenoxy-d5-acetic acid** is in analytical workflows rather than in the study of biological signaling pathways. However, a logical diagram for safe laboratory handling of this chemical can be represented.



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Logical workflow for the safe handling of **Phenoxy-d5-acetic acid** in a laboratory setting.

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